

Technical Support Center: Characterization of CAS 82640-07-1

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Compound of Interest

Compound Name: *Einecs 280-007-5*

Cat. No.: *B15194915*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges associated with the characterization of CAS 82640-07-1, a complex copper-containing azo dye.

Frequently Asked Questions (FAQs)

Q1: What is CAS 82640-07-1?

A: CAS 82640-07-1 is identified as "Copper, complexes with diazotized 3-amino-4-methoxybenzenesulfonic acid monosodium salt coupled with diazotized 4-nitro-1,3-benzenediamine and resorcinol, sodium salts". It is a complex, polymeric azo dye containing a copper core. Due to its structure, it presents several analytical challenges.

Q2: Why is the structural elucidation of CAS 82640-07-1 difficult?

A: The complex and polymeric nature of this dye, along with its coordination to a copper ion, makes definitive structural characterization challenging. Traditional techniques like Nuclear Magnetic Resonance (NMR) may yield broad, poorly resolved signals. A combination of analytical methods is typically required to build a comprehensive understanding of its structure.

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Q3: What are the main safety concerns associated with this type of dye?

A: A significant concern with many azo dyes is their potential to break down, under reductive conditions, into constituent aromatic amines, some of which may be carcinogenic.[6][7][8][9][10] Therefore, a critical aspect of characterization is to identify and quantify these potential cleavage products.

Q4: How can I assess the purity and consistency of different batches of CAS 82640-07-1?

A: Batch-to-batch variability is a common issue with complex dyes.[11][12][13][14][15] A combination of techniques should be employed to establish a "fingerprint" for a reference batch. This can include UV-Vis spectroscopy for color intensity, Gel Permeation Chromatography (GPC) for molecular weight distribution, and High-Performance Liquid Chromatography (HPLC) for impurity profiling.

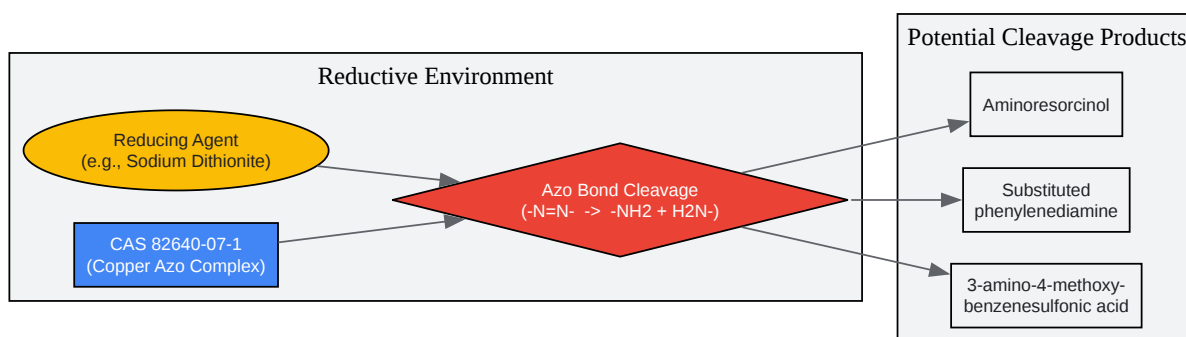
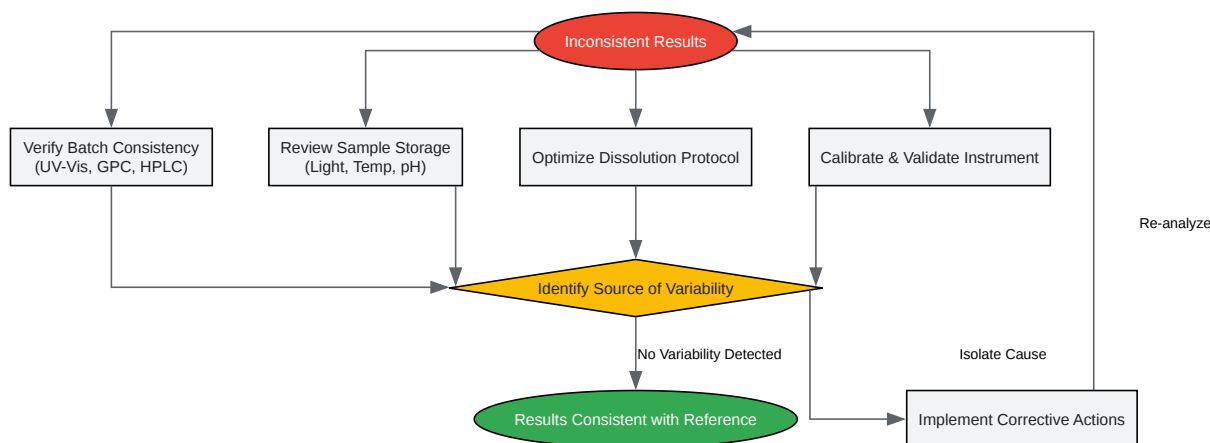
Troubleshooting Guides

Problem 1: Inconsistent or Non-reproducible Analytical Results

Possible Cause:

- Batch-to-batch variability of the dye.[11][12][13][14][15]
- Degradation of the sample due to improper storage or handling.
- Incomplete dissolution of the dye.
- Issues with the analytical instrumentation.

Troubleshooting Workflow:



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References

- 1. Structural and characterization of novel copper(II) azodye complexes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Secure Verification [technorep.tmf.bg.ac.rs]
- 3. pubs.aip.org [pubs.aip.org]
- 4. pubs.aip.org [pubs.aip.org]
- 5. researchgate.net [researchgate.net]
- 6. namthao.com [namthao.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. researchgate.net [researchgate.net]
- 9. Detection of azo dyes and aromatic amines in women under garment - PMC [pmc.ncbi.nlm.nih.gov]
- 10. alfachemic.com [alfachemic.com]
- 11. surfacemeasurementsystems.com [surfacemeasurementsystems.com]
- 12. richontex.com [richontex.com]
- 13. zaether.com [zaether.com]
- 14. researchgate.net [researchgate.net]
- 15. extranet.nearchimica.it [extranet.nearchimica.it]
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